

An In-depth Technical Guide to Triforine: IUPAC Nomenclature and Chemical Synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Triforine*

Cat. No.: *B15581561*

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For researchers, scientists, and professionals engaged in drug development, a precise understanding of a compound's chemical identity is paramount. This guide provides a detailed overview of the systemic fungicide **Triforine**, focusing on its International Union of Pure and Applied Chemistry (IUPAC) name and its various chemical synonyms.

IUPAC Name

The formal IUPAC name for **Triforine** is N,N'-{piperazine-1,4-diylbis[(trichloromethyl)methylene]}diformamide^[1]. Another accepted IUPAC name is N-[2,2,2-trichloro-1-[4-(2,2,2-trichloro-1-formamidoethyl)piperazin-1-yl]ethyl]formamide^[2]. These systematic names precisely describe the molecular structure of the compound.

Chemical Synonyms and Identifiers

Triforine is known by a multitude of synonyms in scientific literature, commercial products, and regulatory documents. The CAS (Chemical Abstracts Service) Registry Number, a unique identifier, for **Triforine** is 26644-46-2^{[1][3][4]}. A comprehensive list of its synonyms is provided in the table below for easy reference.

Synonym	Reference
1,1'-piperazine-1,4-diyl-di-[N-(2,2,2-trichloroethyl)formamide]	[5]
1,4-Bis(1-formamido-2,2,2-trichloroethyl)piperazine	[2] [6]
1,4-Bis(2,2,2-trichloro-1-formamidoethyl)piperazine	[2] [5]
Biformylchlorazin	[2]
Biformylchlorazin	[2]
CA 70203	[2] [7]
Cela W524	[1] [2]
CELA 50	[2]
CME 102	[1]
CME 74770	[2] [7]
CW 524	[2]
Denarin	[5] [7]
Funginex	[2] [5] [7] [8]
N,N'-[1,4-piperazinediylbis(2,2,2-trichloroethylidene)]bis[formamide]	[1] [3] [4] [5]
N,N'-Bis(1-formamido-2,2,2-trichloroethyl)piperazine	[2]
N,N'-{piperazine-1,4-diylbis(2,2,2-trichloroethylidene)}diformamide	[3]
Riforine	[7]
SAG 102	[1]
Saprol	[2] [5] [6] [7] [8]

Triforin

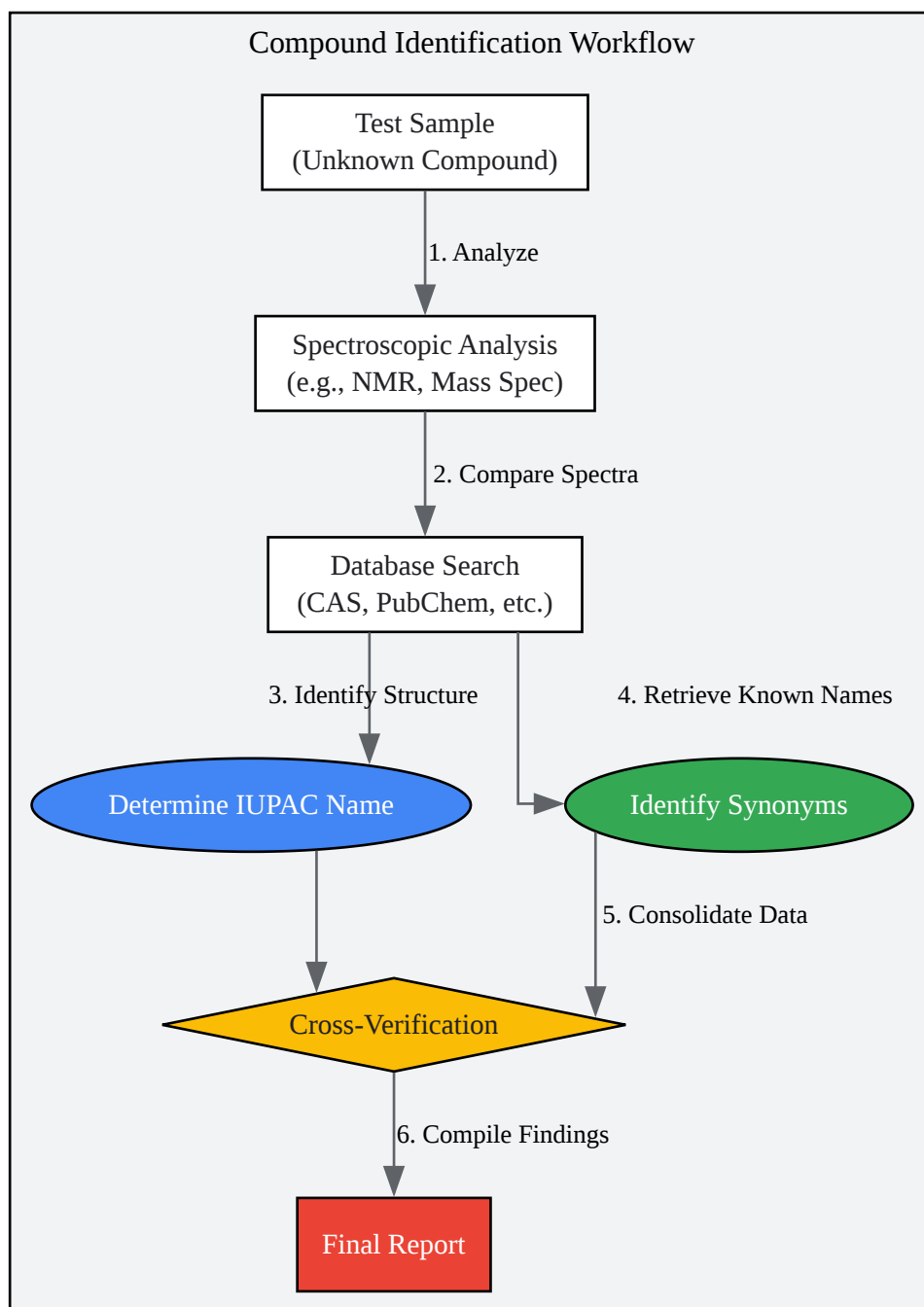
[\[2\]](#)[\[6\]](#)[\[7\]](#)

W 524

[\[1\]](#)[\[2\]](#)

Experimental Workflow for Identification

The standard procedure for the unambiguous identification of a chemical compound like **Triforine** involves a multi-step process. This workflow ensures accuracy and is a foundational practice in chemical research and drug development.



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A generalized workflow for chemical compound identification.

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References

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- To cite this document: BenchChem. [An In-depth Technical Guide to Triforine: IUPAC Nomenclature and Chemical Synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15581561#triforine-iupac-name-and-chemical-synonyms]

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